

Spectroscopic Characterization of 2-Methyleneoxetane: A Technical Guide for Advanced Drug Discovery

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Compound of Interest

Compound Name: 2-Methylene-oxetane

CAS No.: 32869-14-0

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Introduction

In the landscape of modern medicinal chemistry, the quest for novel molecular scaffolds that can impart desirable physicochemical and pharmacological properties to drug candidates is relentless. Among the emerging classes of heterocyclic compounds, 2-methyleneoxetane stands out as a unique and versatile building block. Its strained four-membered ring, coupled with an exocyclic double bond, offers a distinct three-dimensional architecture and a rich chemical reactivity. The incorporation of the 2-methyleneoxetane motif into larger molecules can significantly influence their conformation, polarity, and metabolic stability.

This technical guide provides a comprehensive overview of the spectroscopic techniques essential for the unambiguous characterization of 2-methyleneoxetane. As a Senior Application Scientist, the aim is not merely to present data but to provide a foundational understanding of the principles behind the spectral features, enabling researchers to confidently identify and characterize this valuable synthetic intermediate. This document will delve into the nuances of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, Mass

Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) spectroscopy as they apply to 2-methylenioxetane.

Molecular Structure and Key Spectroscopic Features

The structure of 2-methylenioxetane presents a unique combination of a strained oxetane ring and a reactive exocyclic alkene. This arrangement dictates its characteristic spectroscopic fingerprint.

Figure 1. Structure of 2-Methylenioxetane

The primary spectroscopic challenges and points of interest lie in:

- Confirming the presence and integrity of the oxetane ring: This is often inferred from the characteristic chemical shifts of the ring protons and carbons in NMR and the C-O stretching vibrations in IR.
- Verifying the exocyclic methylene group: This is identifiable by the vinylic proton and carbon signals in NMR, the C=C stretching and =C-H bending vibrations in IR, and its influence on the electronic transitions in UV-Vis spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Core Scaffold

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of 2-methylenioxetane, providing detailed information about the connectivity and chemical environment of each atom.

¹H NMR Spectroscopy

Expected Chemical Shifts and Coupling Constants:

The proton NMR spectrum of 2-methylenioxetane is expected to show three distinct sets of signals corresponding to the three methylene groups.

Proton(s)	Expected Chemical Shift (δ , ppm)	Multiplicity	Typical Coupling Constants (J, Hz)
H5 (Exocyclic Methylene)	4.5 - 5.5	Multiplet	Geminal: ~2-3 Hz; Allylic: ~1-2 Hz
H4 (Oxetane Methylene α to O)	4.0 - 5.0	Multiplet	Geminal: ~6-8 Hz; Vicinal: ~6-8 Hz
H3 (Oxetane Methylene β to O)	2.5 - 3.5	Multiplet	Geminal: ~10-12 Hz; Vicinal: ~6-8 Hz

Causality Behind the Chemical Shifts:

- H5 Protons: These vinylic protons are significantly deshielded due to their sp^2 hybridization and will appear in the downfield region of the spectrum.
- H4 Protons: Being attached to a carbon adjacent to the electronegative oxygen atom, these protons experience a strong deshielding effect, causing them to resonate at a higher chemical shift compared to the H3 protons. For the parent oxetane, the protons of the methylene group bonded to oxygen appear at approximately 4.65 ppm[1]. In a substituted oxetane, these signals have been observed as two doublets at 4.88 and 4.91 ppm[2].
- H3 Protons: These protons are on the carbon further from the oxygen and are therefore more shielded, appearing at a lower chemical shift. In the parent oxetane, these protons are observed at around 2.61 ppm[1].

13C NMR Spectroscopy

Expected Chemical Shifts:

The proton-decoupled ^{13}C NMR spectrum should display four distinct signals.

Carbon	Expected Chemical Shift (δ , ppm)
C2 (Spiro Carbon)	150 - 160
C5 (Exocyclic Methylene)	90 - 110
C4 (Oxetane Methylene α to O)	70 - 80
C3 (Oxetane Methylene β to O)	20 - 30

Interpretation of Carbon Environments:

- C2: This sp² hybridized carbon of the double bond, which is also part of the strained ring, is expected to be the most downfield signal.
- C5: The terminal sp² carbon of the exocyclic methylene group will also be in the downfield region, but typically at a lower chemical shift than the substituted C2.
- C4: The sp³ carbon adjacent to the oxygen atom is deshielded and will appear in the characteristic region for carbons in ethers.
- C3: This sp³ carbon, being further from the oxygen, is the most shielded of the ring carbons.

Experimental Protocol for NMR Analysis

- Sample Preparation: Dissolve approximately 5-10 mg of the purified 2-methylenioxetane in a suitable deuterated solvent (e.g., CDCl₃, Acetone-d₆) in a standard 5 mm NMR tube.
- Instrument Setup: Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal resolution.
- ¹H NMR Acquisition: Acquire a standard one-dimensional proton spectrum. Key parameters to optimize include the number of scans, relaxation delay, and spectral width.
- ¹³C NMR Acquisition: Acquire a proton-decoupled ¹³C spectrum. A larger number of scans will likely be necessary due to the lower natural abundance of ¹³C.
- 2D NMR (Optional but Recommended): To confirm assignments, acquire 2D NMR spectra such as COSY (Correlation Spectroscopy) to establish proton-proton couplings and HSQC

(Heteronuclear Single Quantum Coherence) to correlate protons with their directly attached carbons.

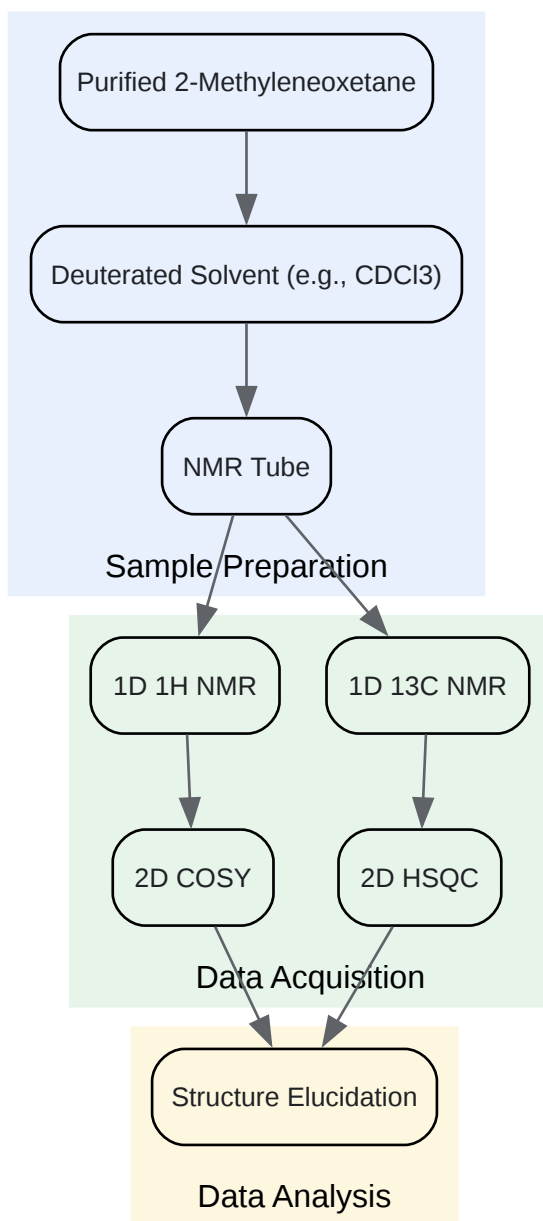


Figure 2. General NMR Workflow

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Figure 2. General NMR Workflow

Infrared (IR) Spectroscopy: Identifying Key Functional Groups

IR spectroscopy is a rapid and effective method for confirming the presence of the key functional groups in 2-methylenioxetane: the C=C double bond and the C-O ether linkage within the strained ring.

Expected Vibrational Frequencies:

Vibrational Mode	Expected Frequency (cm ⁻¹)	Intensity
=C-H Stretch (sp ²)	3050 - 3150	Medium
C-H Stretch (sp ³)	2850 - 3000	Strong
C=C Stretch (Exocyclic)	1650 - 1680	Medium
C-O-C Asymmetric Stretch (Oxetane)	~980	Strong
=C-H Bend (Out-of-plane)	890 - 910	Strong

Rationale for Key Absorptions:

- C=C Stretch:** The exocyclic nature of the double bond in a strained four-membered ring may slightly alter the typical C=C stretching frequency.
- C-O-C Stretch:** The strained nature of the oxetane ring influences the C-O-C stretching vibration, often resulting in a characteristic absorption band.
- =C-H Bend:** The out-of-plane bending of the vinylic hydrogens is typically a strong and sharp band, providing good evidence for the presence of the exocyclic methylene group.

Experimental Protocol for IR Analysis

- Sample Preparation:** For a liquid sample, a neat film can be prepared by placing a drop of the compound between two salt plates (e.g., NaCl or KBr).

- **Data Acquisition:** Record the spectrum using a Fourier Transform Infrared (FTIR) spectrometer over the range of 4000-400 cm^{-1} .
- **Data Analysis:** Identify the characteristic absorption bands and compare them with the expected frequencies.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight of 2-methylenioxetane and offers insights into its structure through analysis of its fragmentation pattern.

Expected Molecular Ion and Fragmentation:

- **Molecular Ion (M^+):** The molecular formula of 2-methylenioxetane is $\text{C}_4\text{H}_6\text{O}$, giving a molecular weight of 70.09 g/mol. The electron ionization (EI) mass spectrum should show a molecular ion peak at $m/z = 70$.
- **Fragmentation Pattern:** The fragmentation of cyclic ethers is complex. For four-membered rings, decomposition into smaller fragments is common[3]. Fragmentation is often initiated at the heteroatom[4]. Key fragmentation pathways for 2-methylenioxetane could include:
 - **Loss of CH_2O (formaldehyde):** This would result in a fragment at $m/z = 40$.
 - **Loss of $\text{C}_2\text{H}_2\text{O}$ (ketene):** This would lead to a fragment at $m/z = 28$.
 - **Ring-opening followed by various cleavages.**

Experimental Protocol for MS Analysis

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or through a gas chromatograph (GC-MS).
- **Ionization:** Use electron ionization (EI) at a standard energy of 70 eV to induce fragmentation.

- Mass Analysis: Scan a suitable mass range (e.g., m/z 10-200) to detect the molecular ion and fragment ions.
- Data Interpretation: Analyze the resulting mass spectrum to identify the molecular ion peak and propose structures for the major fragment ions.

Ultraviolet-Visible (UV-Vis) Spectroscopy: Probing Electronic Transitions

While not as structurally informative as NMR or IR, UV-Vis spectroscopy can confirm the presence of the conjugated system in 2-methylenioxetane.

Expected Absorption Maxima:

The exocyclic double bond in conjugation with the strained ring system is expected to give rise to a $\pi \rightarrow \pi^*$ transition. The λ_{max} for α,β -unsaturated ketones is typically around 215 nm[5]. While 2-methylenioxetane is not a ketone, the conjugated system may result in an absorption in a similar region of the UV spectrum. A weaker $n \rightarrow \pi^*$ transition involving the non-bonding electrons of the oxygen atom may also be observed at longer wavelengths, typically in the 270-300 nm range for carbonyls[6].

Experimental Protocol for UV-Vis Analysis

- Sample Preparation: Prepare a dilute solution of 2-methylenioxetane in a UV-transparent solvent (e.g., ethanol, hexane).
- Data Acquisition: Record the UV-Vis spectrum over a range of approximately 200-400 nm using a dual-beam spectrophotometer.
- Data Analysis: Identify the wavelength of maximum absorbance (λ_{max}) and the molar absorptivity (ϵ), if the concentration is known.

Conclusion

The spectroscopic characterization of 2-methylenioxetane requires a multi-faceted approach, with each technique providing a unique piece of the structural puzzle. ^1H and ^{13}C NMR spectroscopy are indispensable for elucidating the detailed connectivity of the molecule. IR

spectroscopy serves as a rapid and reliable method for confirming the presence of the key functional groups. Mass spectrometry confirms the molecular weight and provides valuable structural information through fragmentation analysis. Finally, UV-Vis spectroscopy can corroborate the presence of the conjugated system.

By understanding the principles behind the expected spectroscopic data and following rigorous experimental protocols, researchers can confidently and accurately characterize 2-methyleneoxetane, paving the way for its application in the development of novel therapeutics and other advanced materials.

References

- [2](#)
- [7](#)
- [8](#)
- [1](#)
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- [11](#)
- [6](#)
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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- [3. Mass spectra of cyclic ethers formed in the low-temperature oxidation of a series of n-alkanes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Fragmentation \(mass spectrometry\) - Wikipedia \[en.wikipedia.org\]](#)

- [5. youtube.com \[youtube.com\]](https://www.youtube.com)
- [6. masterorganicchemistry.com \[masterorganicchemistry.com\]](https://www.masterorganicchemistry.com)
- [7. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [8. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [9. orgchemboulder.com \[orgchemboulder.com\]](https://orgchemboulder.com)
- [10. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [11. Two novel oxetane containing lignans and a new megastigmane from Paronychia arabica and in silico analysis of them as prospective SARS-CoV-2 inhibitor ... - RSC Advances \(RSC Publishing\) DOI:10.1039/D1RA02486H \[pubs.rsc.org\]](#)
- [12. Methyl vinyl ketone \[webbook.nist.gov\]](https://webbook.nist.gov)
- [13. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [14. youtube.com \[youtube.com\]](https://www.youtube.com)
- [15. PUBLICATIONS | HOWELL RESEARCH GROUP \[howell.chem.uconn.edu\]](https://howell.chem.uconn.edu)
- [16. C7H16 2-methylhexane low high resolution 1H proton nmr spectrum of analysis interpretation of chemical shifts ppm spin spin line splitting H-1 2-methylhexane 1-H nmr doc brown's advanced organic chemistry revision notes \[docbrown.info\]](#)
- [17. 1-Cyclohexylethan-1-one\(823-76-7\) IR Spectrum \[chemicalbook.com\]](https://chemicalbook.com)
- [18. fiveable.me \[fiveable.me\]](https://fiveable.me)
- [19. whitman.edu \[whitman.edu\]](https://www.whitman.edu)
- [20. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [21. m.youtube.com \[m.youtube.com\]](https://m.youtube.com)
- [22. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [23. uobabylon.edu.iq \[uobabylon.edu.iq\]](https://uobabylon.edu.iq)
- [24. m.youtube.com \[m.youtube.com\]](https://m.youtube.com)
- [25. acp.copernicus.org \[acp.copernicus.org\]](https://acp.copernicus.org)
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